

N-Benzylphthalimide: A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	N-Benzylphthalimide	
Cat. No.:	B1666794	Get Quote

CAS Number: 2142-01-0

This technical guide provides an in-depth overview of **N-Benzylphthalimide**, a significant chemical compound utilized in various scientific domains. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and potential biological relevance.

Chemical and Physical Properties

N-Benzylphthalimide, also known as 2-benzylisoindoline-1,3-dione, is a white to light yellow crystalline powder.[1] Its core structure consists of a phthalimide group to which a benzyl group is attached via the nitrogen atom.[2] This substitution influences its physical and chemical characteristics, such as its solubility and reactivity.[1]

Table 1: Physicochemical Properties of N-Benzylphthalimide



Property	Value	Reference(s)
CAS Number	2142-01-0	[3][4]
Molecular Formula	C15H11NO2	[3][4]
Molecular Weight	237.25 g/mol	[3][4]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	114-116 °C	[4]
Boiling Point	393.1 °C at 760 mmHg (estimated)	[1]
Density	1.311 g/cm ³	[1]
Solubility	Soluble in DMSO	[1]
IUPAC Name	2-benzylisoindole-1,3-dione	[3]

Table 2: Spectroscopic Data of N-Benzylphthalimide



Spectroscopic Data	Key Features	Reference(s)
Infrared (IR) Spectrum	Characteristic strong carbonyl (C=O) stretching bands around 1715 cm ⁻¹ and 1772 cm ⁻¹ .	[5]
Mass Spectrum (MS)	Molecular ion peak (M+) at m/z 237. A prominent fragment is the tropylium ion at m/z 91.	[1]
¹ H NMR	Signals corresponding to the aromatic protons of the phthalimide and benzyl groups, and a characteristic singlet for the methylene (-CH ₂ -) protons.	[5]
¹³ C NMR	Resonances for the carbonyl carbons, aromatic carbons, and the methylene carbon.	[5]

Experimental Protocols Synthesis of N-Benzylphthalimide

Several methods are available for the synthesis of **N-Benzylphthalimide**. The Gabriel synthesis is a classic and widely used method.[1]

Method 1: Gabriel Synthesis from Phthalimide and Benzyl Chloride

This method involves the N-alkylation of potassium phthalimide with benzyl chloride.

- Materials:
 - Phthalimide
 - Anhydrous potassium carbonate
 - Benzyl chloride



Glacial acetic acid (for recrystallization)

Procedure:

- An intimate mixture of 1.2 moles of anhydrous potassium carbonate and 2 moles of phthalimide is prepared.
- 4 moles of benzyl chloride are added to this mixture.
- The reaction mixture is heated at 190°C under a reflux condenser for three hours.
- While the mixture is still hot, excess benzyl chloride is removed by steam distillation.
- As the distillation proceeds, N-Benzylphthalimide crystallizes. The mixture is then cooled rapidly with vigorous agitation.
- The solid product is collected by filtration on a Büchner funnel and washed thoroughly with water.
- The crude product is then washed with 60% ethanol.
- The final product is purified by recrystallization from glacial acetic acid to yield colorless crystals.

Method 2: Synthesis from Phthalic Anhydride and Benzylamine

This method involves the condensation of phthalic anhydride with benzylamine.

- Materials:
 - Phthalic anhydride
 - Benzylamine
 - Glacial acetic acid
- Procedure:

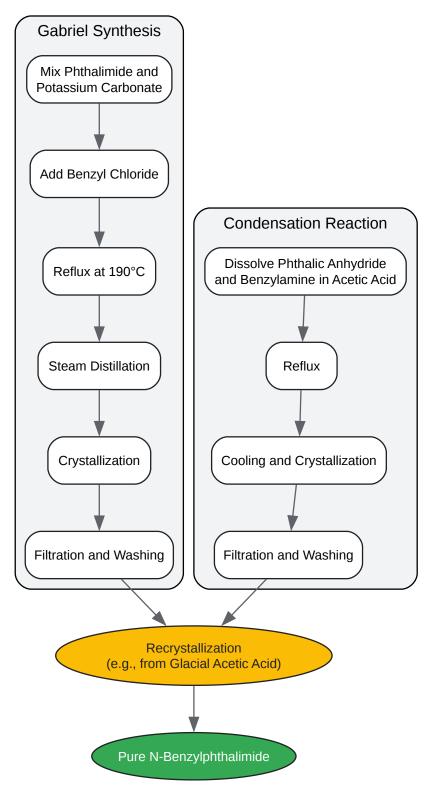


- Equimolar amounts of phthalic anhydride and benzylamine are dissolved in glacial acetic acid.
- The solution is refluxed for a sufficient time to complete the reaction.
- Upon cooling, the **N-Benzylphthalimide** product crystallizes out of the solution.
- The crystals are collected by filtration, washed with a small amount of cold solvent, and dried.

Diagram 1: General Workflow for the Synthesis of N-Benzylphthalimide



Synthesis of N-Benzylphthalimide Workflow



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Caption: A flowchart illustrating two common synthetic routes to **N-Benzylphthalimide**.



Purification by Recrystallization

Recrystallization is a standard procedure to purify the crude **N-Benzylphthalimide**.

- Solvent Selection: Glacial acetic acid is a suitable solvent for the recrystallization of N-Benzylphthalimide.
- Procedure:
 - The crude **N-Benzylphthalimide** is dissolved in a minimum amount of hot glacial acetic acid to form a saturated solution.
 - The hot solution is filtered by gravity to remove any insoluble impurities.
 - The filtrate is allowed to cool slowly to room temperature, followed by further cooling in an ice bath to promote crystallization.
 - The resulting crystals are collected by suction filtration.
 - The crystals are washed with a small amount of cold solvent to remove residual soluble impurities.
 - The purified crystals are then dried in a vacuum oven.

Biological Activity and Signaling Pathways

While **N-Benzylphthalimide** itself has been investigated for some biological activities, detailed mechanistic studies elucidating its direct interaction with specific signaling pathways are limited.[1] However, research on structurally related phthalimide derivatives provides insights into potential mechanisms of action.

Antimicrobial Activity: Phthalimide derivatives have been reported to exhibit antimicrobial properties. The proposed mechanism for some antifungal phthalimides involves the inhibition of ergosterol biosynthesis, a crucial component of the fungal cell membrane. [6] The antibacterial action may involve disruption of the bacterial cell membrane or other intracellular targets. [6]

Antitumor Activity and Signaling Pathways of Related Compounds:



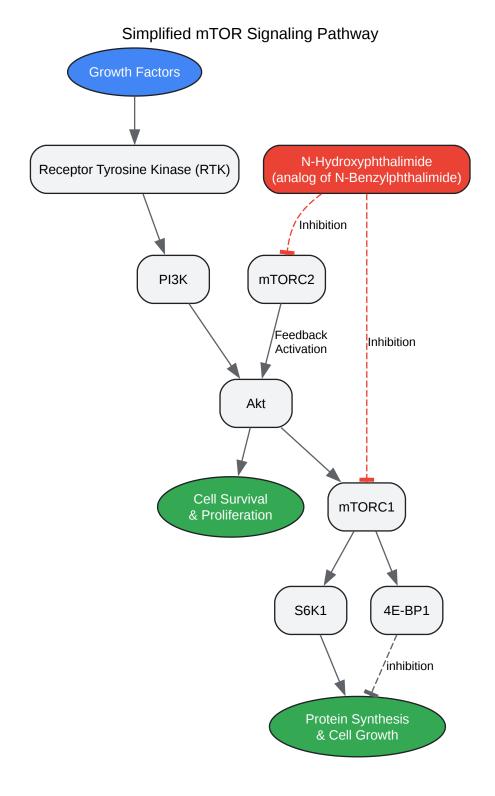
Direct evidence for **N-Benzylphthalimide**'s role in specific cancer signaling pathways is not yet well-established. However, studies on closely related analogs offer valuable perspectives:

- mTOR Pathway: N-Hydroxyphthalimide, a structural analog, has been shown to exhibit
 antitumor activity by suppressing the mTOR (mammalian target of rapamycin) signaling
 pathway.[7][8] The mTOR pathway is a central regulator of cell growth, proliferation, and
 survival, and its dysregulation is common in many cancers.[7] N-Hydroxyphthalimide was
 found to inhibit both mTORC1 and mTORC2 complexes, leading to cell cycle arrest and
 apoptosis in cancer cells.[7]
- Hedgehog Pathway: Derivatives of benzylphthalazine, which share structural similarities with N-benzylphthalimide, have been synthesized and evaluated as inhibitors of the Hedgehog signaling pathway.
 [2] The Hedgehog pathway plays a critical role in embryonic development and its aberrant activation is implicated in the development of several cancers.

The direct molecular targets and the precise signaling cascades modulated by **N-Benzylphthalimide** remain an active area for future research.

Diagram 2: The mTOR Signaling Pathway (Inhibited by N-Hydroxyphthalimide, a related compound)





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Caption: The mTOR pathway, a key regulator of cell growth, inhibited by N-Hydroxyphthalimide.

Applications in Research and Development



N-Benzylphthalimide serves as a versatile building block in organic synthesis and medicinal chemistry.

- Protecting Group for Amines: The phthalimide group is a well-established protecting group for primary amines, notably in the Gabriel synthesis of amines.[1]
- Precursor for Biologically Active Molecules: It is a key intermediate in the synthesis of various derivatives that are being investigated for a range of therapeutic applications, including as potential antibacterial and anticancer agents.[1][10]
- Chemical Research: N-Benzylphthalimide is used in studies of reaction mechanisms, such as nucleophilic substitution and hydrolysis.[1]

Safety and Handling

N-Benzylphthalimide is harmful if swallowed.[3] Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. It should be handled in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for professional scientific or medical advice. Always consult the relevant Safety Data Sheet (SDS) before handling any chemical compounds.

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- To cite this document: BenchChem. [N-Benzylphthalimide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666794#n-benzylphthalimide-cas-number-and-properties]

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